Application Notes and Protocols: Dimerization of Cyclopropyl Ketones for Cyclopentane Synthesis

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Compound of Interest

Compound Name:	*Dicyclopropyl ketone*
CAS No.:	*1121-37-5*
Cat. No.:	*B103985*

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These application notes provide detailed protocols and data for the synthesis of functionalized cyclopentane rings through the dimerization and formal [3+2] cycloaddition reactions of cyclopropyl ketones. The methodologies presented are based on nickel-catalyzed homodimerization, samarium(II) iodide-mediated cycloaddition, and visible-light photocatalysis, offering a versatile toolkit for the construction of complex five-membered ring systems.

Nickel-Catalyzed Dimerization of Cyclopropyl Ketones

This protocol details the homodimerization of cyclopropyl ketones to afford 1,3-dicarbonyl-substituted cyclopentanes, a reaction catalyzed by a nickel(0) complex. This method is particularly useful for the direct construction of cyclopentane cores from readily available cyclopropyl ketone precursors.

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Experimental Protocol: $Ni(COD)_2$-Catalyzed Dimerization

Materials:

- Cyclopropyl phenyl ketone
- Bis(1,5-cyclooctadiene)nickel(0) [$Ni(COD)_2$]
- Tricyclohexylphosphine (PCy_3)
- Anhydrous toluene
- Anhydrous tetrahydrofuran (THF)
- Standard glassware for inert atmosphere techniques (Schlenk line or glovebox)

Procedure:

- In a glovebox, a solution of $Ni(COD)_2$ (10 mol%) and PCy_3 (20 mol%) in anhydrous toluene (1.0 M) is prepared.
- To a separate oven-dried Schlenk flask, cyclopropyl phenyl ketone (1.0 equiv) is added.
- The flask is evacuated and backfilled with argon three times.
- Anhydrous THF is added to dissolve the cyclopropyl phenyl ketone to a concentration of 0.2 M.
- The prepared $Ni(COD)_2/PCy_3$ catalyst solution is added to the flask via syringe.
- The reaction mixture is stirred at room temperature for 5 hours.
- Upon completion (monitored by TLC or GC-MS), the reaction is quenched by exposure to air.
- The solvent is removed under reduced pressure.
- The residue is purified by flash column chromatography on silica gel (eluent: hexanes/ethyl acetate) to afford the cyclopentane product.

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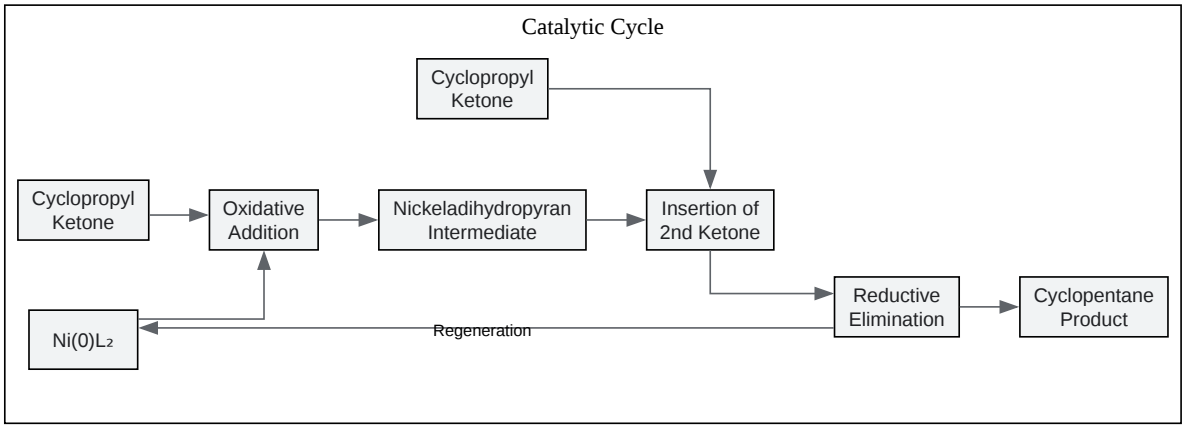
Quantitative Data: Nickel-Catalyzed Dimerization

Entry	Cyclopropyl Ketone Substrate	Product(s)	Yield (%)	Diastereomeric Ratio (d.r.)
1	Cyclopropyl phenyl ketone	1,3-dibenzoyl-cyclopentane	93	>20:1
2	Cyclopropyl methyl ketone	1,3-diacetyl-cyclopentane	85	>20:1

Data is representative and may vary based on specific substrate and reaction conditions.

Reaction Mechanism: Nickel-Catalyzed Dimerization

The proposed mechanism involves the oxidative addition of the cyclopropyl ketone to the Ni(0) center to form a nickeladihydropyran intermediate. This intermediate then undergoes insertion of a second molecule of the cyclopropyl ketone, followed by reductive elimination to furnish the cyclopentane product and regenerate the Ni(0) catalyst.



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Nickel-Catalyzed Dimerization Pathway

SmI_2-Catalyzed Formal [3+2] Cycloaddition of Alkyl Cyclopropyl Ketones

This section describes a samarium(II) iodide-catalyzed formal [3+2] cycloaddition of alkyl cyclopropyl ketones with alkenes. This protocol is particularly valuable for accessing sp^3-rich cyclopentane architectures from less reactive alkyl cyclopropyl ketones.

Experimental Protocol: SmI_2-Catalyzed Cycloaddition

Materials:

- Alkyl cyclopropyl ketone
- Alkene (e.g., styrene)
- Samarium(II) iodide (SmI_2) solution in THF (0.1 M)
- Samarium metal (Sm^0) powder
- Anhydrous tetrahydrofuran (THF)
- Standard glassware for inert atmosphere techniques

Procedure:

- To an oven-dried Schlenk flask under argon, add the alkyl cyclopropyl ketone (1.0 equiv) and the alkene (1.5 equiv).
- Add anhydrous THF to achieve a concentration of 0.1 M with respect to the cyclopropyl ketone.
- In a separate flask, prepare a suspension of Sm^0 (15 mol%) in anhydrous THF.
- To the reaction flask, add the SmI_2 solution in THF (10 mol%).
- Add the Sm^0 suspension to the reaction mixture.

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- Stir the reaction at room temperature for 12-24 hours, monitoring by TLC or GC-MS.
- Upon completion, quench the reaction with a saturated aqueous solution of sodium thiosulfate.
- Extract the aqueous layer with ethyl acetate (3 x 20 mL).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel.

Quantitative Data: SmI_2-Catalyzed [3+2] Cycloaddition

Entry	Alkyl Cyclopropyl Ketone	Alkene	Product	Yield (%)
1	Cyclopropyl methyl ketone	Styrene	2-methyl-5-phenyl-cyclopentanone	90
2	Cyclopropyl ethyl ketone	4-Chlorostyrene	5-(4-chlorophenyl)-2-ethyl-cyclopentanone	85
3	Bicyclo[3.1.0]hexan-6-one	Acrylonitrile	3-cyano-tricyclo[4.3.0.0^{1,4}]nonan-8-one	78

Yields are for the major diastereomer.

Reaction Workflow: SmI_2-Catalyzed Cycloaddition

This workflow outlines the key steps in the samarium-catalyzed cycloaddition process.

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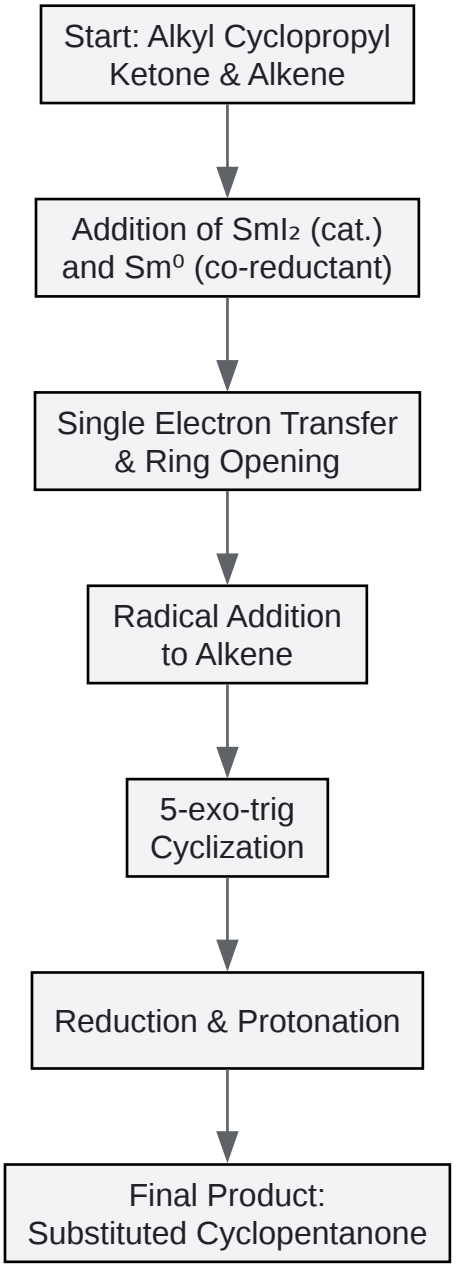

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SmI_2-Catalyzed Cycloaddition Workflow

Visible Light-Photocatalyzed [3+2] Cycloadditions of Aryl Cyclopropyl Ketones

This protocol utilizes a ruthenium-based photocatalyst in the presence of a Lewis acid to effect the formal [3+2] cycloaddition of aryl cyclopropyl ketones with olefins under visible light irradiation. This method offers a mild and efficient route to highly substituted cyclopentanes.

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Experimental Protocol: Photocatalytic [3+2] Cycloaddition

Materials:

- Aryl cyclopropyl ketone
- Olefin (e.g., α-substituted enone)
- Tris(2,2'-bipyridyl)dichlororuthenium(II) hexahydrate [$Ru(bpy)_3Cl_2 \cdot 6H_2O$]
- Lanthanum(III) trifluoromethanesulfonate [$La(OTf)_3$]
- N,N,N',N'-Tetramethylethylenediamine (TMEDA)
- Anhydrous acetonitrile (MeCN)
- Blue LED light source

Procedure:

- In a vial equipped with a magnetic stir bar, combine the aryl cyclopropyl ketone (1.0 equiv), the olefin (1.2 equiv), $Ru(bpy)_3Cl_2 \cdot 6H_2O$ (1 mol%), and $La(OTf)_3$ (10 mol%).
- Seal the vial with a septum and purge with argon for 15 minutes.
- Add anhydrous MeCN to achieve a 0.1 M concentration of the cyclopropyl ketone.
- Add TMEDA (1.5 equiv) via syringe.
- Place the vial approximately 5 cm from a blue LED light source and stir at room temperature.
- Monitor the reaction by TLC or GC-MS. The reaction is typically complete within 12-24 hours.
- Upon completion, concentrate the reaction mixture under reduced pressure.
- Purify the residue by flash column chromatography on silica gel.

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Quantitative Data: Photocatalytic [3+2] Cycloaddition

Entry	Aryl Cyclopropyl Ketone	Olefin	Yield (%)	Diastereomeric Ratio (d.r.)
1	Phenyl cyclopropyl ketone	Methyl methacrylate	75	5:1
2	4-Methoxyphenyl cyclopropyl ketone	Ethyl crotonate	82	10:1
3	Naphthyl cyclopropyl ketone	N-Phenylmaleimide	91	>20:1

Data represents typical yields and selectivities.

Signaling Pathway: Photocatalytic Cycle

The reaction is initiated by the photoexcitation of the Ru(II) catalyst, which then reduces the aryl cyclopropyl ketone to a radical anion. This intermediate undergoes ring opening, followed by radical addition to the olefin and subsequent cyclization to form the cyclopentane ring.

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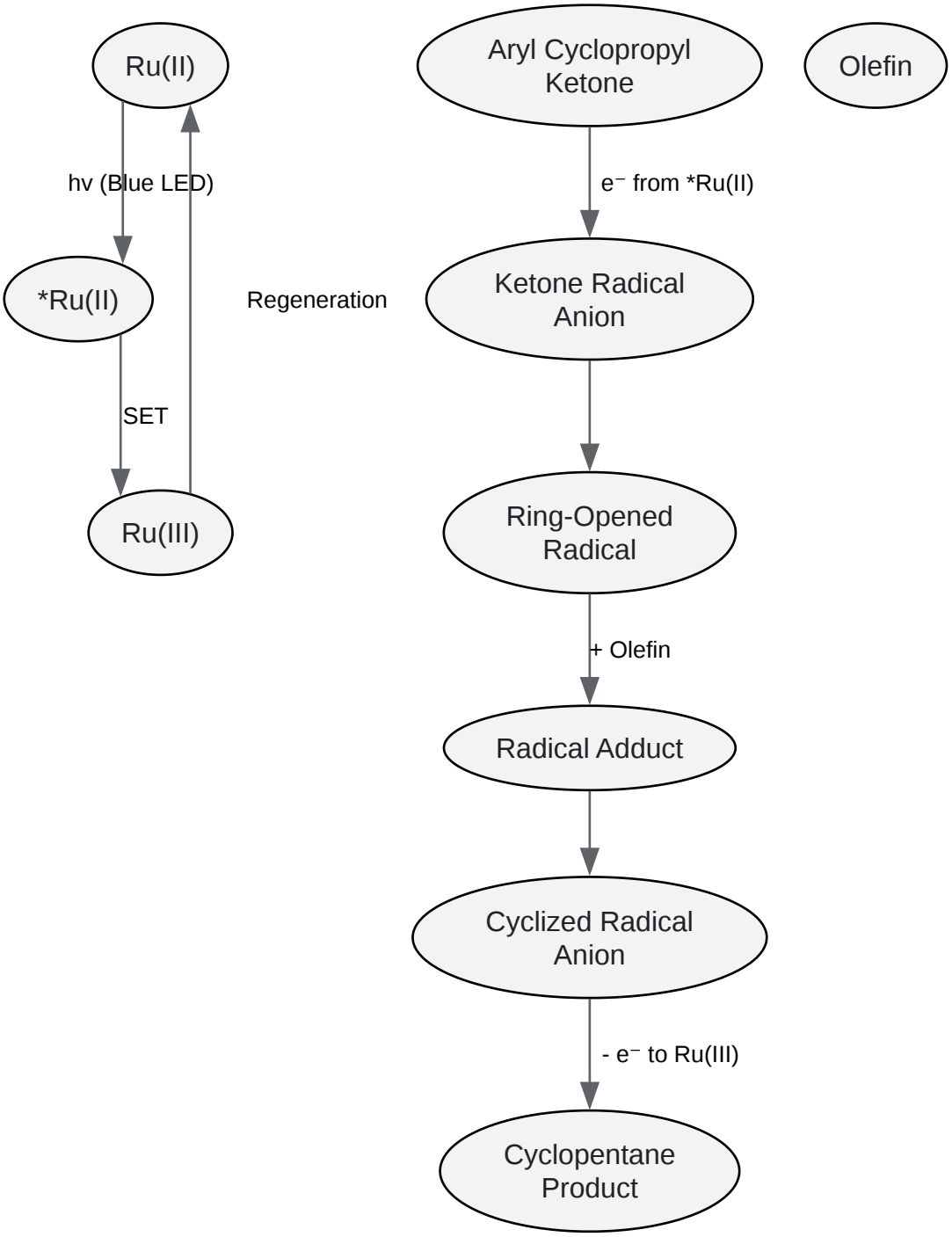

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Photocatalytic [3+2] Cycloaddition Cycle

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